

Application Notes and Protocols for In Vivo Imaging of Actinium-225

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Compound of Interest

Compound Name: Anticancer agent 225

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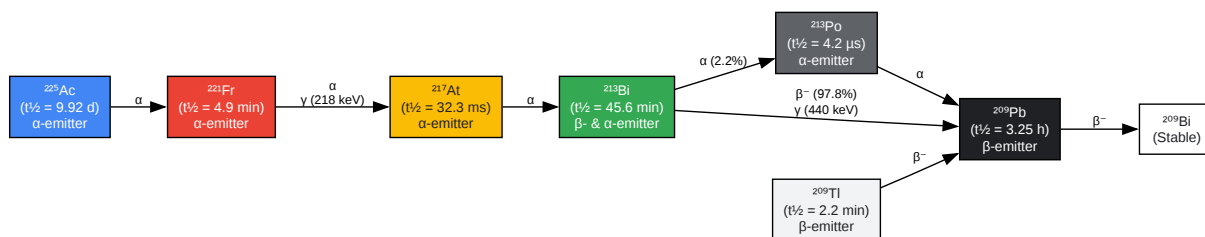
Introduction

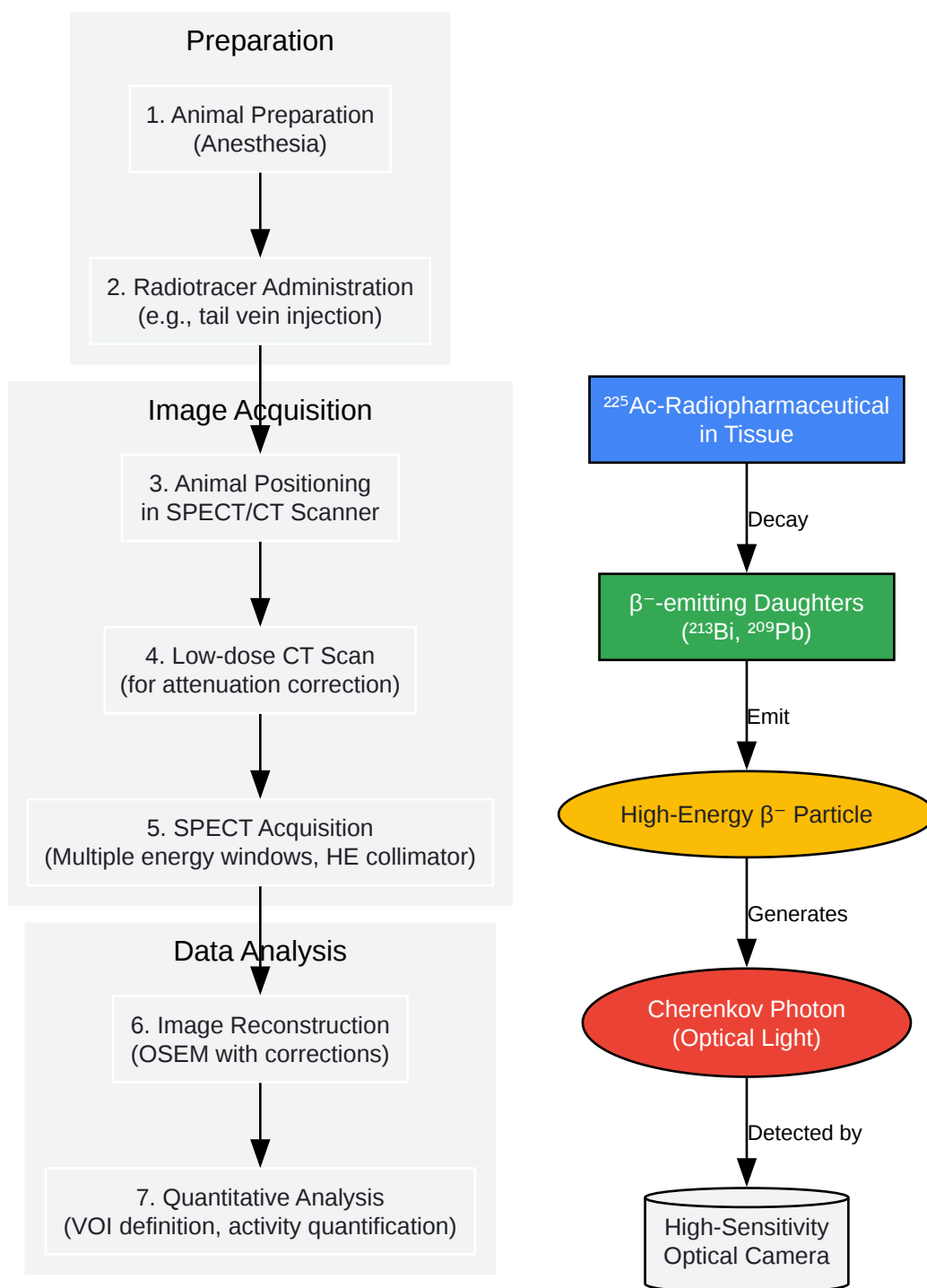
Actinium-225 (^{225}Ac) is a potent alpha-emitting radionuclide with significant promise for targeted alpha therapy (TAT).[1] The high linear energy transfer and short path length of the alpha particles emitted during its decay cascade make it highly effective at killing cancer cells with minimal damage to surrounding healthy tissue.[2] To facilitate the development of ^{225}Ac -based radiopharmaceuticals, robust in vivo imaging techniques are crucial for evaluating their biodistribution, pharmacokinetics, and dosimetry. However, direct imaging of ^{225}Ac is challenging due to the absence of suitable gamma emissions for conventional imaging modalities.[3] Therefore, imaging strategies for ^{225}Ac primarily rely on detecting the gamma or beta emissions from its daughter radionuclides.

This document provides detailed application notes and protocols for the in vivo imaging of ^{225}Ac using Single Photon Emission Computed Tomography (SPECT) and Cherenkov Luminescence Imaging (CLI). Additionally, a comprehensive protocol for the radiolabeling of targeting molecules with ^{225}Ac is included.

Actinium-225 Decay Chain and Imaging Opportunities

The decay of ^{225}Ac results in a cascade of daughter nuclides, some of which emit photons that can be utilized for in vivo imaging. Understanding this decay chain is fundamental to selecting the appropriate imaging modality and interpreting the resulting data.





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- 2. Cerenkov luminescence imaging of medical isotopes - PMC [pmc.ncbi.nlm.nih.gov]
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